

5-Methylindole: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methylindole

Cat. No.: B121678

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **5-Methylindole**, a crucial reagent in various life science research and drug development applications. This document outlines the known hazards, proper handling and storage procedures, emergency response measures, and available toxicological data to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

5-Methylindole is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and respiratory irritation. It is essential for all personnel handling this chemical to be fully aware of these potential risks.

Globally Harmonized System (GHS) Classification:

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure); Respiratory System	3

Signal Word:Warning[1][2][3]

Hazard Statements:[2][3][4]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Other Hazards:

- Stench: This compound has a strong, unpleasant odor.[1]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **5-Methylindole** is fundamental to its safe handling and storage.

Property	Value
Molecular Formula	C ₉ H ₉ N
Molecular Weight	131.17 g/mol [4]
Appearance	White to light yellow or slightly beige crystalline solid/powder[4][5]
Melting Point	60-62 °C[4][6]
Boiling Point	269 °C at 760 mmHg[7]
Flash Point	114.7 °C[7]
Solubility	Insoluble in water. Slightly soluble in chloroform and methanol.[7]
Vapor Pressure	0.0123 mmHg at 25°C[7]

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and ensure laboratory safety.

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[1\]](#)[\[2\]](#)
- Use in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Avoid dust formation.[\[1\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[\[1\]](#)
- Protect from light, as the substance is light-sensitive.[\[1\]](#)
- For long-term storage of stock solutions, store at -80°C for up to 6 months or at -20°C for up to 1 month.[\[8\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **5-Methylindole**.

Protection Type	Specifications
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Skin	Wear appropriate protective gloves and clothing to prevent skin exposure. [1]
Respiratory	If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A particulate filter conforming to EN 143 is recommended. [1]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1][3]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. Take off contaminated clothing and wash before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.[1][3]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[1]

Fire-Fighting Measures

In case of a fire involving **5-Methylindole**, follow these procedures.

Aspect	Guideline
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, or chemical foam.[1]
Unsuitable Extinguishing Media	No information available.
Hazardous Decomposition Products	Under fire conditions, hazardous decomposition products such as nitrogen oxides (NO _x), carbon monoxide (CO), and carbon dioxide (CO ₂) can be formed.[1]
Protective Equipment	As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1]

Toxicological Information

The toxicological properties of **5-Methylindole** have not been fully investigated. The available data indicates that it is an irritant.

Acute Toxicity: No acute toxicity information is available for this product.[9]

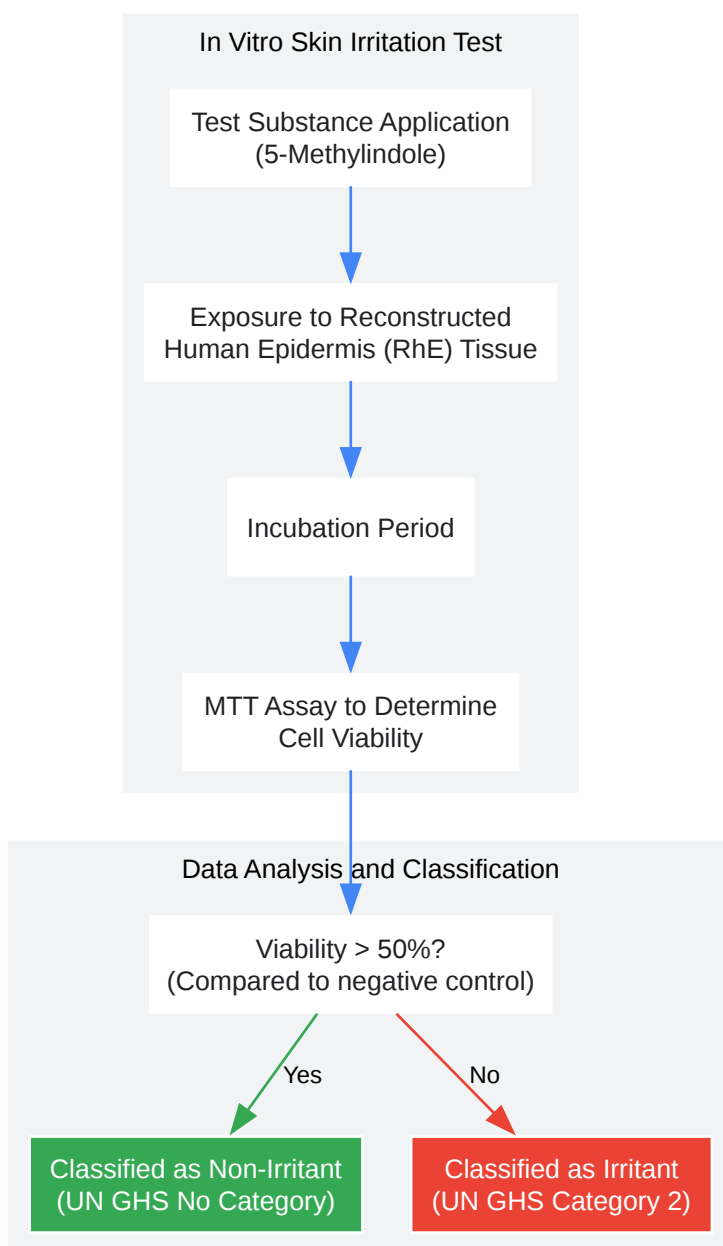
Mechanisms of Toxicity:

- **Skin and Eye Irritation:** The exact signaling pathways for **5-Methylindole**-induced irritation are not well-documented. However, chemical irritants generally cause damage to skin and eye tissues through mechanisms such as disruption of the cell membrane, denaturation of proteins, and induction of an inflammatory response.[10][11] In the skin, this can lead to the release of pro-inflammatory cytokines from keratinocytes.[11][12] In the eye, chemical irritants can cause coagulation of proteins, leading to corneal opacity.[10]
- **Respiratory Irritation:** While the specific mechanism for **5-Methylindole** is not detailed, studies on the closely related compound, 3-methylindole, indicate that its pulmonary toxicity is due to metabolic activation by cytochrome P450 enzymes in the lung.[13][14] This process can form reactive intermediates that bind to cellular macromolecules, leading to cell damage and an inflammatory response.[13][14]

Experimental Protocols for Hazard Assessment

While specific experimental reports on **5-Methylindole** are not readily available, its irritancy potential would be assessed using standardized methodologies, such as those outlined in the OECD Guidelines for the Testing of Chemicals.

Experimental Workflow for Skin Irritation Assessment (Based on OECD TG 439):



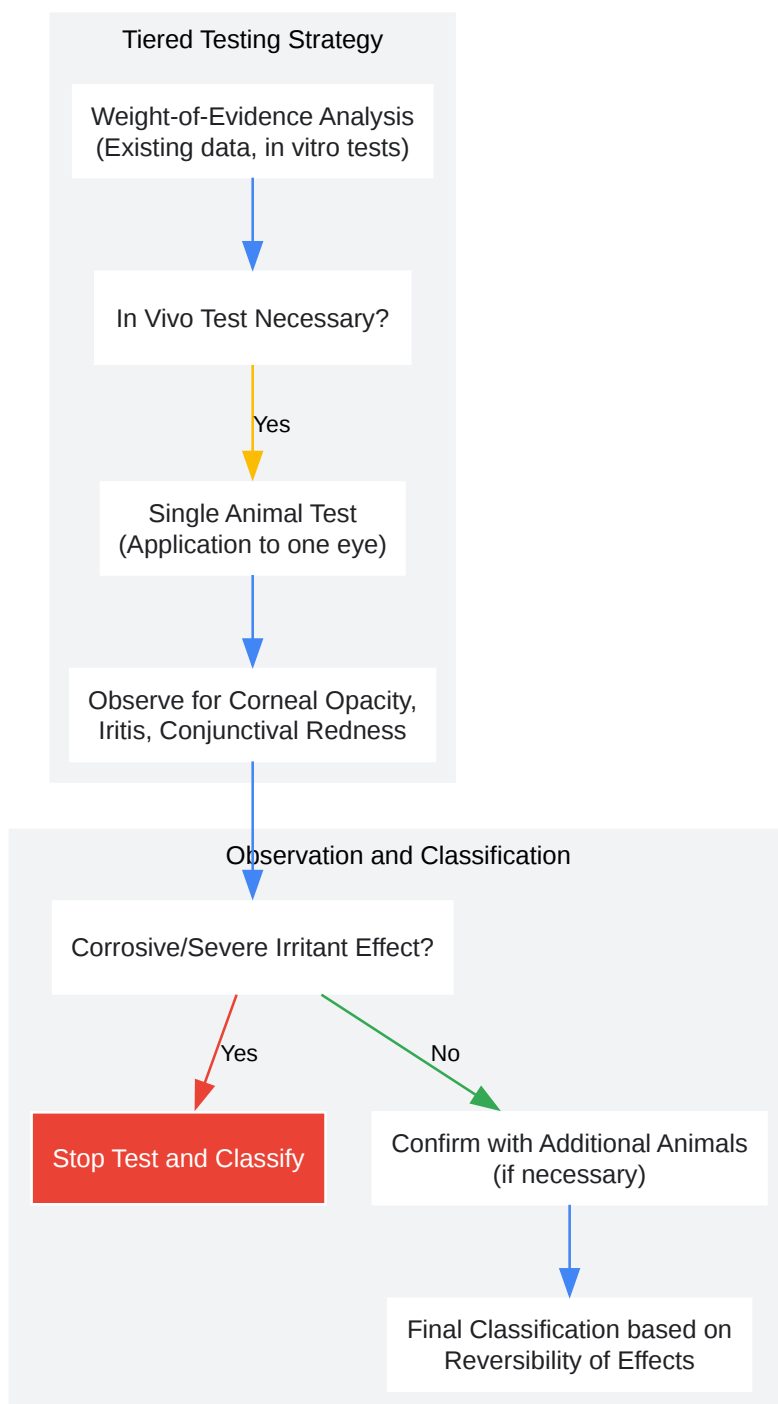
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Caption: Workflow for in vitro skin irritation testing.

Methodology (Based on OECD TG 439):[\[6\]](#)[\[15\]](#)

- A reconstructed human epidermis (RhE) model, which mimics the properties of the human epidermis, is used.
- A precise amount of **5-Methylindole** is applied topically to the surface of the RhE tissue.
- Following a defined exposure period, the test substance is removed, and the tissue is incubated.
- Cell viability is then assessed using a quantitative method, such as the MTT assay, which measures mitochondrial activity.
- If the cell viability is reduced below a certain threshold (typically $\leq 50\%$) compared to a negative control, the substance is classified as an irritant.

Experimental Workflow for Eye Irritation Assessment (Based on OECD TG 405):



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Caption: Decision workflow for acute eye irritation testing.

Methodology (Based on OECD TG 405):[\[1\]](#)[\[4\]](#)

- A weight-of-evidence analysis of existing data is conducted first to avoid unnecessary animal testing.
- If an in vivo test is deemed necessary, the substance is applied in a single dose to one eye of an experimental animal (typically a rabbit), with the other eye serving as a control.
- The eye is examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for signs of irritation, including corneal opacity, iritis, and conjunctival redness and swelling.
- Lesions are scored, and the reversibility of the effects is observed over a period of up to 21 days.
- Classification is based on the severity and persistence of the observed ocular lesions.

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination.

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation. Keep people away from and upwind of the spill.
- Environmental Precautions: Should not be released into the environment.
- Methods for Containment and Clean-up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation. Keep in suitable, closed containers for disposal.

Disposal Considerations

Dispose of **5-Methylindole** and its containers in accordance with local, regional, and national regulations. The waste should be sent to an approved waste disposal plant.^[1]

This guide is intended to provide essential safety and handling information for **5-Methylindole**. It is not exhaustive, and users should always consult the most current Safety Data Sheet (SDS) from their supplier before use. All laboratory personnel must be trained in the proper handling of hazardous chemicals.

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- To cite this document: BenchChem. [5-Methylindole: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b121678#5-methylindole-safety-and-handling-precautions>]

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